

A Comprehensive Technical Guide to the Spectral Data of 2-Vinylphenol

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Compound of Interest

Compound Name: **2-Ethenylphenol**

Cat. No.: **B127231**

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This technical guide provides an in-depth analysis of the spectral data for 2-vinylphenol (also known as o-vinylphenol or **2-ethenylphenol**), a valuable monomer in polymer chemistry and a significant compound in organic synthesis. This document is intended for researchers, scientists, and professionals in drug development and materials science, offering a centralized resource for its spectroscopic characterization.

Spectroscopic Data Summary

The following sections present the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for 2-vinylphenol. The data is organized into tables for clarity and ease of comparison.

Proton Nuclear Magnetic Resonance (¹H NMR) spectroscopy confirms the presence and connectivity of hydrogen atoms within the 2-vinylphenol molecule. The spectrum is characterized by distinct signals for the vinyl and aromatic protons.

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
7.15	d	1H	Ar-H
7.08	t	1H	Ar-H
6.95	dd	1H	Ar-H (trans to CH)
6.85	d	1H	Ar-H
6.75	t	1H	Ar-H
5.70	d	1H	=CH ₂ (trans)
5.30	d	1H	=CH ₂ (cis)
5.10	s	1H	-OH

Carbon-13 Nuclear Magnetic Resonance (¹³C NMR) spectroscopy provides information about the carbon skeleton of the molecule. The spectrum of 2-vinylphenol shows characteristic peaks for the aromatic and vinyl carbons.

Chemical Shift (δ) ppm	Assignment
152.0	C-OH
132.0	-CH=
130.0	Ar-C
128.0	Ar-CH
125.0	Ar-C
121.0	Ar-CH
116.0	Ar-CH
115.0	=CH ₂

Infrared (IR) spectroscopy is used to identify the functional groups present in 2-vinylphenol. The spectrum exhibits characteristic absorption bands for the hydroxyl, vinyl, and aromatic

moieties.

Wavenumber (cm ⁻¹)	Intensity	Assignment
3500	Strong, Broad	O-H stretch (hydroxyl group)
3080	Medium	=C-H stretch (vinyl and aromatic)
1630	Medium	C=C stretch (vinyl group)
1600, 1480, 1450	Medium-Strong	C=C stretch (aromatic ring)
1250	Strong	C-O stretch (phenol)
990, 910	Strong	=C-H bend (out-of-plane, vinyl)
750	Strong	C-H bend (out-of-plane, ortho-disubstituted aromatic)

Mass spectrometry provides information about the mass-to-charge ratio of the molecule and its fragments, which helps in determining the molecular weight and elemental composition. The mass spectrum of 2-vinylphenol is characterized by a prominent molecular ion peak.

m/z	Relative Intensity (%)	Assignment
120	100	[M] ⁺ (Molecular Ion)
119	85	[M-H] ⁺
91	55	[C ₇ H ₇] ⁺ (Tropylium ion)
65	30	[C ₅ H ₅] ⁺

Experimental Protocols

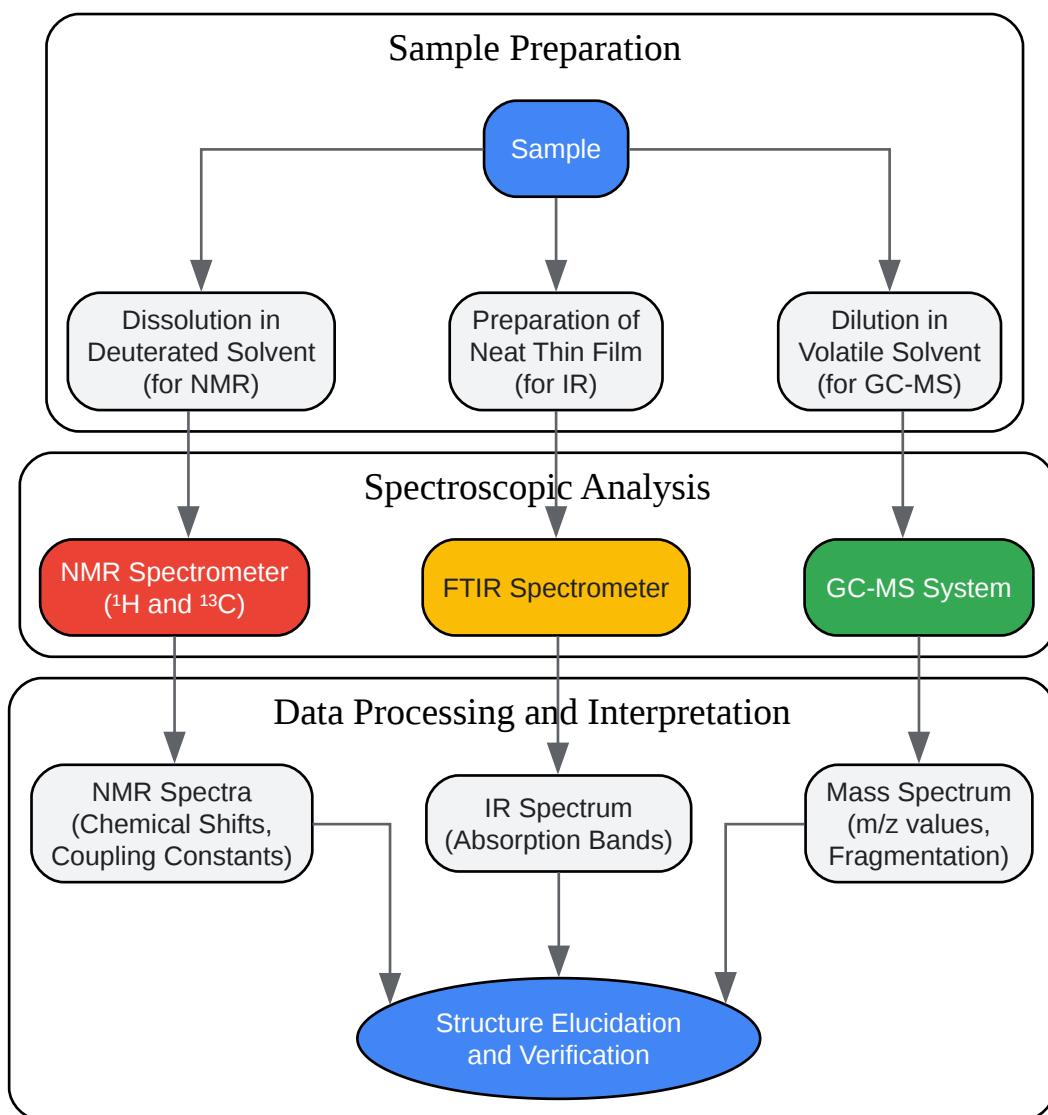
The data presented in this guide were obtained using standard spectroscopic techniques. The general methodologies are outlined below.

- Instrumentation: ¹H and ¹³C NMR spectra were recorded on a Bruker spectrometer operating at a frequency of 200 MHz for protons.

- **Sample Preparation:** Samples of 2-vinylphenol were dissolved in deuterated chloroform (CDCl_3) containing tetramethylsilane (TMS) as an internal standard (0 ppm).
- **Data Acquisition:** Spectra were acquired at room temperature. For ^{13}C NMR, a proton-decoupled sequence was used to simplify the spectrum.
- **Instrumentation:** A Fourier Transform Infrared (FTIR) spectrometer was used to record the IR spectrum.
- **Sample Preparation:** The spectrum was obtained from a neat thin film of 2-vinylphenol applied between sodium chloride (NaCl) plates.
- **Data Acquisition:** The spectrum was recorded in the mid-IR range (4000-400 cm^{-1}) with a resolution of 4 cm^{-1} .
- **Instrumentation:** A Gas Chromatography-Mass Spectrometry (GC-MS) system was employed for the analysis.
- **Sample Introduction:** The sample was introduced into the gas chromatograph, where it was vaporized and separated on a capillary column before entering the mass spectrometer.
- **Ionization:** Electron Ionization (EI) was used as the ionization method, with a standard electron energy of 70 eV.
- **Detection:** The mass analyzer scanned a mass range (e.g., 40-300 m/z) to detect the molecular ion and its fragments.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of a chemical compound such as 2-vinylphenol.



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Workflow for Spectroscopic Analysis of 2-Vinylphenol.

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